Application Notes and Protocols: Basic Red 22 in the Textile Industry

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Compound of Interest

Compound Name:	*Basic red 22*
CAS No.:	*23354-43-0*
Cat. No.:	*B12769253*

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These application notes provide a comprehensive overview of the use of C.I. **Basic Red 22** (C.I. 11055) in textile industry research. The information compiled is intended to guide researchers in developing and optimizing dyeing and printing processes for acrylic and modified polyester fibers, as well as in assessing the colorfastness and environmental impact of this cationic azo dye.

Overview of Basic Red 22

Basic Red 22 is a cationic, single azo dye known for its vibrant bluish-red hue.[1] It is primarily used for dyeing acrylic fibers, where it exhibits good fastness properties.[1][2] The dye is also suitable for coloring acid-modified polyester and for direct printing on both acrylic and modified polyester fabrics.[2][3] Its solubility in water is approximately 20 g/L, and this is not significantly affected by temperature.[1][2] In dyeing processes, the presence of copper ions can cause a significant color shift to blue, while iron ions also alter the color.[1]

Quantitative Data Summary

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The following tables summarize key quantitative data for **Basic Red 22**, including its general properties and colorfastness ratings on acrylic fabric according to ISO standards.

Table 1: General Properties of **Basic Red 22**

Property	Value	Reference
C.I. Name	Basic Red 22	[1]
C.I. Number	11055	[1]
CAS Number	12221-52-2	[1]
Molecular Formula	$C_{14}H_{21}ClN_6$	[1]
Molecular Weight	308.81 g/mol	[1]
Solubility in Water	20 g/L	[1][2]
Compatibility Value (k)	5	[1]
Saturation Factor (f)	0.38	[1]

Table 2: Colorfastness of **Basic Red 22** on Acrylic Fabric (ISO 105 Standards)

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Fastness Test	Fading	Staining	Reference
Light (ISO 105-B02)	7	-	[1]
Perspiration (ISO 105-E04)	4-5	5	[1]
Ironing (ISO 105-X11)	5	5	[1]
Soaping (ISO 105-C06)	4-5	5	[1]
Rubbing (ISO 105-X12) - Dry	-	5	-
Rubbing (ISO 105-X12) - Wet	-	4-5	-
Water (ISO 105-E01)	4-5	5	-

Experimental Protocols

The following are detailed protocols for the application of **Basic Red 22** in textile dyeing and printing.

Exhaust Dyeing of Acrylic Fibers

This protocol describes a typical laboratory procedure for dyeing acrylic fabric with **Basic Red 22** using an exhaust method. The process involves the gradual transfer of the dye from the dyebath to the fibers.[4]

Materials and Equipment:

- Acrylic fabric (scoured and bleached)
- **Basic Red 22** dye
- Acetic acid (CH_3COOH)
- Sodium acetate (CH_3COONa)

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- Cationic retarder
- Glauber's salt (Na_2SO_4)
- Laboratory dyeing machine (e.g., beaker dyer)
- Spectrophotometer
- pH meter

Protocol:

- Preparation of Dyebath:
  - Prepare a dyebath with a liquor-to-goods ratio of 20:1.
  - Add the required amount of **Basic Red 22** (e.g., 1% on weight of fiber, o.w.f.).
  - Add auxiliaries to the dyebath:
    - Acetic acid and sodium acetate to achieve a pH of 4.5-5.[5]
    - Cationic retarder (e.g., 0.8% o.w.f.) to ensure level dyeing.[5]
    - Glauber's salt (e.g., 6% o.w.f.) to control the exhaustion rate.[5]
- Dyeing Procedure:
  - Introduce the acrylic fabric into the dyebath at an initial temperature of 60°C.[4]
  - Raise the temperature rapidly to 70-75°C.[4]
  - Increase the temperature at a controlled rate of 0.5-1.0°C per minute to the boiling point (98-100°C).[4]
  - Maintain the dyeing at the boil for 60 minutes to complete dye absorption.[4][5]
  - Cool the dyebath slowly to 60°C.

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- Rinsing and Drying:
  - Rinse the dyed fabric thoroughly with warm water, followed by cold water.
  - Hydroextract and dry the fabric at a moderate temperature.
- Analysis:
  - Measure the dye exhaustion by taking aliquots from the dyebath before and after dyeing and measuring their absorbance using a spectrophotometer at the dye's λmax.
  - Assess the colorfastness properties (light, washing, rubbing, etc.) according to the relevant ISO 105 standards.[6][7][8][9]

Direct Printing on Modified Polyester Fabric

This protocol outlines a general procedure for the direct style printing of **Basic Red 22** onto acid-modified polyester fabric.

Materials and Equipment:

- Acid-modified polyester fabric
- **Basic Red 22** dye
- Thickener (e.g., modified guar gum)
- Urea
- Carrier (e.g., a non-ionic emulsifier)
- Ammonium sulfate ($(NH_4)_2SO_4$)
- Screen printing equipment
- Steamer or thermofixation unit

Printing Paste Recipe (Example):

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Ingredient	Quantity (g/kg)
Basic Red 22	20
Urea	50
Thickener	500
Carrier	30
Ammonium sulfate	10
Water	390
Total	1000

Protocol:

- Preparation of Printing Paste:
  - Dissolve the urea in warm water.
  - Make a paste of the **Basic Red 22** dye with a small amount of water and then add it to the urea solution.
  - Stir in the carrier and ammonium sulfate.
  - Gradually add this solution to the thickener with constant stirring to obtain a smooth, homogeneous paste.
- Printing:
  - Apply the printing paste to the modified polyester fabric using a screen of the desired design.
- Drying:
  - Dry the printed fabric thoroughly at a moderate temperature (e.g., 80-100°C).
- Fixation:

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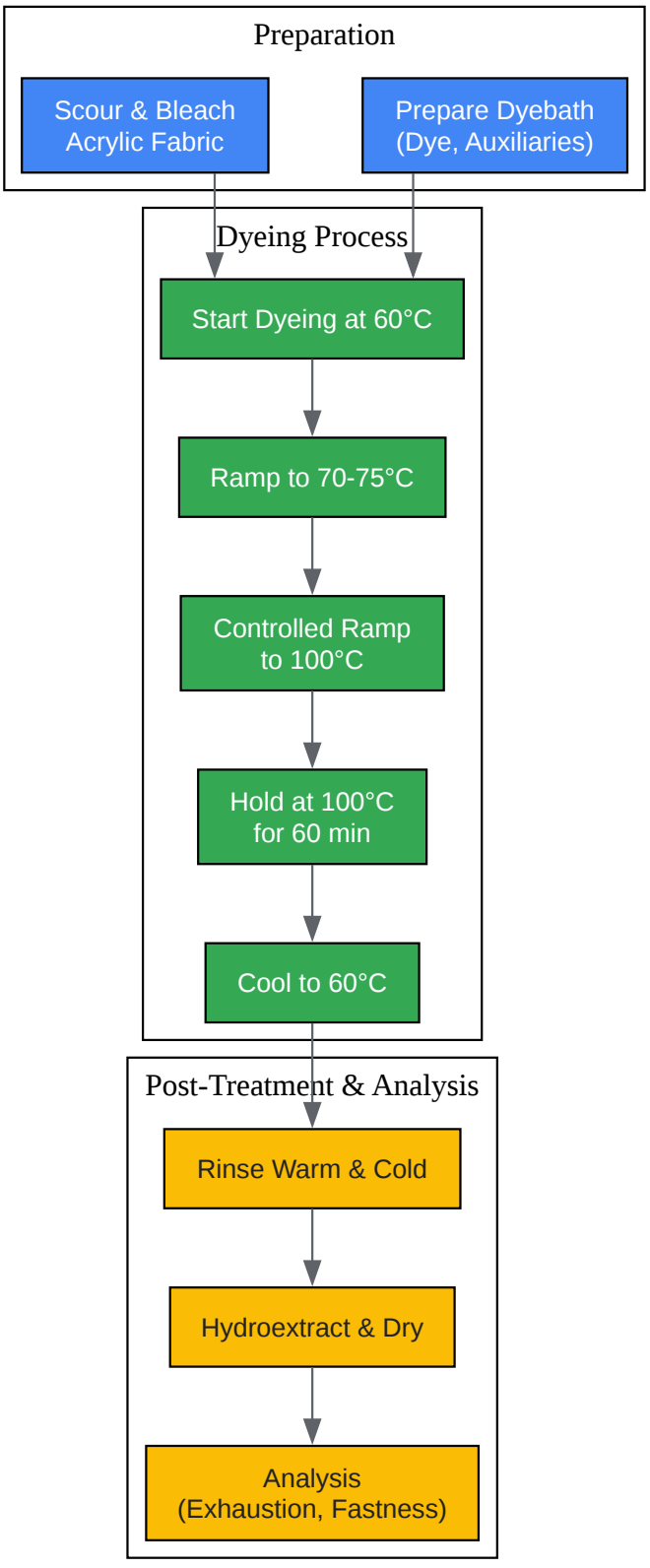
- Fix the dye onto the fabric using one of the following methods:
  - Steaming: Treat the fabric with saturated steam at 125-130°C for 20-30 minutes.[10]
  - Thermofixation: Pass the fabric through a thermofixation unit at 180-200°C for 1-2 minutes.[11]

- Washing-off:
  - Rinse the printed fabric in cold water.
  - Wash with a non-ionic detergent at 60-70°C.
  - Rinse again with warm and then cold water.
  - Dry the final print.

Visualizations

The following diagrams illustrate the experimental workflows and the mechanism of dyeing acrylic fibers with **Basic Red 22**.

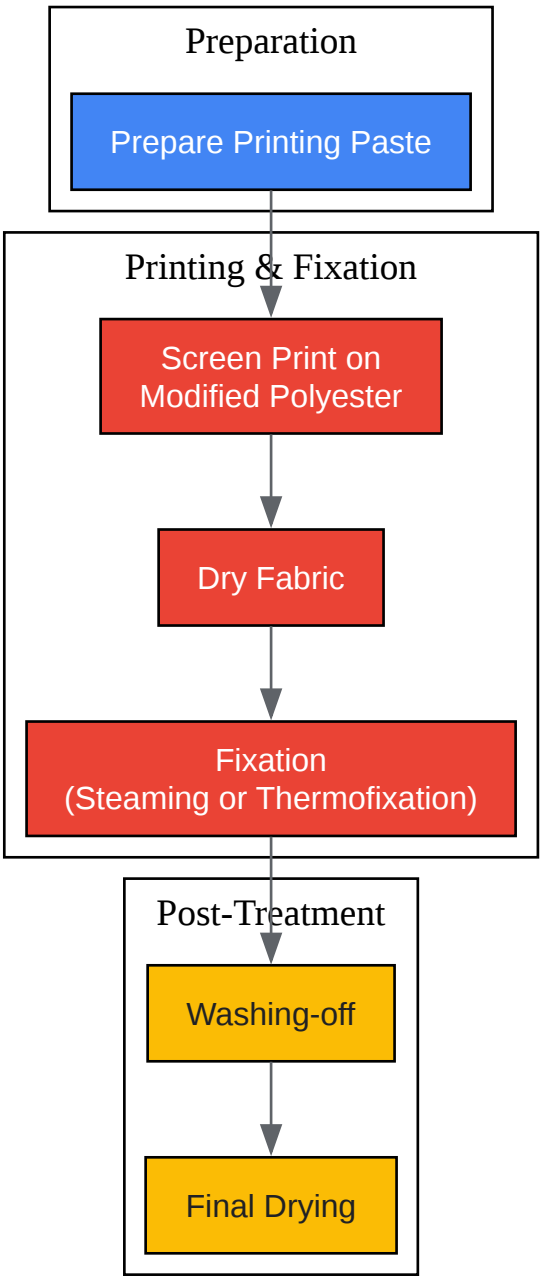
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Exhaust Dyeing Workflow for Acrylic Fibers.

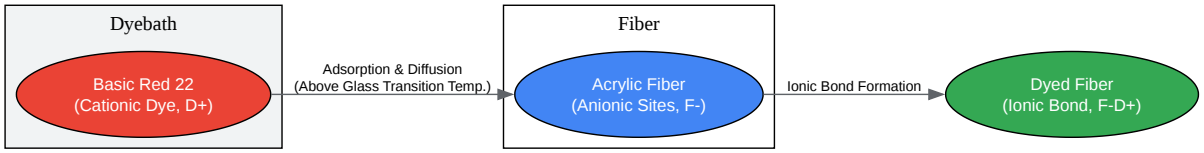
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Direct Printing Workflow for Modified Polyester.

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Mechanism of **Basic Red 22** Dyeing on Acrylic Fibers.

Environmental and Safety Considerations

- Wastewater Treatment: Effluents from dyeing with **Basic Red 22** contain residual dye and chemicals, contributing to the biochemical oxygen demand (BOD) and chemical oxygen demand (COD) of the wastewater.[12] Treatment of this wastewater is crucial before discharge. Methods such as adsorption, advanced oxidation processes, and biological treatments can be employed for color and contaminant removal.[13]

- Toxicity: Azo dyes and their degradation products can be of environmental concern.[14][15][16] Some azo dyes are known to be potential carcinogens.[14] Therefore, proper handling of the dye powder and effluent is necessary to minimize exposure and environmental contamination.

- Safety Precautions: When handling **Basic Red 22** powder, appropriate personal protective equipment (PPE), such as gloves, safety glasses, and a dust mask, should be worn to avoid inhalation and skin contact. The dyeing and printing processes should be carried out in a well-ventilated area.

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